Technical Guide: Physical and Chemical Characterization of Divinyltin Dichloride

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Compound of Interest	
Compound Name:	*DIVINYLTIN DICHLORIDE*
CAS No.:	*7532-85-6*
Cat. No.:	*B1582001*

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CAS Registry Number: 7532-85-6 Formula:

Molecular Weight: 243.69 g/mol [1]

Executive Summary

Divinyltin dichloride (DVTD) is a bifunctional organotin electrophile characterized by two reactive vinyl groups and two labile chloride ligands coordinated to a central tin(IV) atom. Unlike its alkyl analogs (dimethyl- or dibutyltin dichloride), DVTD possesses

-electron density on the vinyl substituents, allowing for unique polymerization chemistries and electronic interactions.

In drug development, DVTD has emerged as a critical precursor for organotin polyesters and polyethers, where it serves as the Lewis acid backbone to conjugate with Lewis base drugs (e.g., ciprofloxacin, acyclovir). These organometallic polymers exhibit enhanced cytotoxicity against resistant cancer cell lines (e.g., pancreatic and breast cancer) compared to the free drug, leveraging the "Trojan Horse" effect of the organotin moiety.

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Fundamental Physicochemical Profile[1][2][3][4][5][6]

DVTD typically exists as a dense, colorless to pale-yellow liquid at room temperature, which fumes upon exposure to atmospheric moisture due to hydrolysis.

Table 1: Physicochemical Constants

Property	Value	Conditions / Notes
Physical State	Liquid	Standard Temperature & Pressure (STP)
Boiling Point	54–56 °C	@ 3 mmHg (Vacuum Distillation)
Density	1.76 – 1.80 g/cm³	@ 25 °C
Refractive Index ( )	1.5560	High refractivity due to Sn atom
Solubility	Soluble	Benzene, THF, Chloroform, Methanol
Solubility (Water)	Immiscible	Reacts/Hydrolyzes to form insoluble oxides
Flash Point	> 54 °C	Closed Cup (Estimate based on BP)
Hydrolytic Sensitivity	High	Rapidly evolves HCl gas and forms

Synthetic Routes & Purification Protocols[3][8]

High-purity DVTD is best synthesized via a Kocheshkov Redistribution Reaction rather than direct Grignard addition. Direct alkylation of

with vinylmagnesium bromide often yields a difficult-to-separate mixture of mono-, di-, and trivinyltin species. The redistribution method ensures stoichiometric control.

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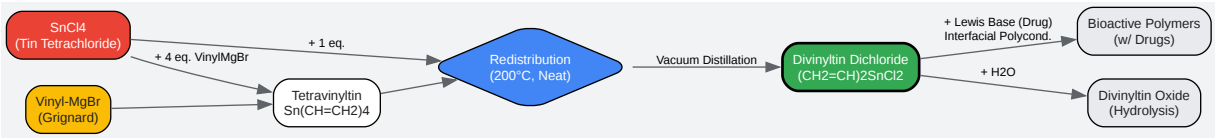
Protocol: Kocheshkov Redistribution

Reaction:

- Precursor Synthesis (Tetravinyltin):
  - React Tin(IV) chloride (
) with excess Vinylmagnesium bromide (
) in THF/Ether.
  - Quench, extract, and distill to isolate Tetravinyltin (
).
- Redistribution (Comproportionation):
  - Charge: In a dry, nitrogen-purged flask, mix equimolar amounts of Tetravinyltin and Tin(IV) chloride.
  - Conditions: Heat the neat mixture (solvent-free) to 200–220 °C for 2–3 hours. The high temperature is required to overcome the activation energy of the Sn-C bond exchange.
  - Cooling: Allow the mixture to cool to room temperature.
- Purification:
  - Perform fractional vacuum distillation (approx. 3 mmHg).
  - Collect the fraction boiling at 54–56 °C.
  - Yield: Typically >85% pure DVTD.

Visualization: Synthesis & Reactivity Workflow

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Figure 1: Synthesis of **Divinyltin dichloride** via Kocheshkov redistribution and subsequent reactivity pathways.

Chemical Reactivity & Functionalization

DVTD exhibits dual reactivity: the electrophilic tin center and the nucleophilic/polymerizable vinyl groups.

Interfacial Polycondensation (Drug Conjugation)

This is the primary application in drug development. DVTD acts as a Lewis acid monomer reacting with Lewis base drugs containing diol, diamine, or hydrazide functionalities.

- Mechanism: The chloride ions are displaced by the nucleophilic sites of the drug (e.g., the carboxylate and piperazinyl amine of ciprofloxacin) in an interfacial system (Water/CHCl3).
- Result: Formation of organotin polyethers/polyesters.
- Significance: These polymers are often non-crosslinked and soluble in DMSO, allowing for solution-phase characterization and biological testing.

Hydrolysis and Oxide Formation

DVTD is highly moisture-sensitive. Hydrolysis yields Divinyltin oxide, an insoluble polymeric solid. This reaction is reversible with concentrated HCl but complicates handling. Researchers must use Schlenk lines or gloveboxes.

Vinyl Group Cleavage

The vinyl group attached to tin is labile towards halogens.

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- Reactivity Order: Phenyl > Vinyl > Methyl > Butyl.
- Treatment with Bromine (

) will preferentially cleave the vinyl group before alkyl groups but after phenyl groups, useful for structural editing.

Structural Characterization

Verification of DVTD requires analyzing both the organic vinyl framework and the metal coordination sphere.

Table 2: Spectroscopic Signatures

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Technique	Parameter	Observation	Interpretation
NMR	Vinyl Protons	5.7 – 6.5 ppm (Multiplet)	Characteristic ABC splitting pattern of the vinyl group attached to a metal.
NMR	Chemical Shift	-30 to +20 ppm	Range depends on solvent coordination; shifts upfield with coordination number increase (e.g., in DMSO).
IR Spectroscopy		~530	Stretching vibration of the Tin-Vinyl bond.
IR Spectroscopy		~300 – 350	Strong band; disappears upon polymerization/substitution.
Mass Spec	Isotope Pattern	Cluster centered at m/z 244	Distinctive "picket fence" pattern due to Sn isotopes (to).

Toxicology & Safety Protocols

Warning: **Divinyltin dichloride** is a potent vesicant and neurotoxin. It poses severe risks if mishandled.

Health Hazards[9]

- Acute Toxicity: High. Harmful if swallowed, inhaled, or absorbed through skin.

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- Skin/Eye: Causes severe burns and blistering. The hydrolysis product (HCl) contributes to immediate tissue damage.
- Chronic: Organotins are known immunotoxins (thymus atrophy) and neurotoxins.

Handling Protocol (Mandatory)

- Engineering Controls: Always manipulate DVTD within a certified chemical fume hood or an inert atmosphere glovebox (

  or Ar).
- PPE:
  - Gloves: Double-gloving recommended. Nitrile is generally resistant, but Silver Shield® (laminate) is preferred for prolonged exposure.
  - Eye Protection: Chemical splash goggles AND face shield.
- Spill Management: Do not use water (generates HCl fumes). Absorb with dry sand or vermiculite. Neutralize the area with a dilute base only after bulk removal.
- Deactivation: All glassware must be rinsed with a base bath (KOH/Isopropanol) to destroy residual organotin traces before washing.

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